

An In-depth Technical Guide to the Chemical and Physical Properties of Nonalactone

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Compound of Interest

Compound Name: Nonalactone

Cat. No.: B14067577

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This technical guide provides a comprehensive overview of the core chemical and physical properties of **nonalactone**, with a focus on its gamma (γ) and delta (δ) isomers. Designed for researchers, scientists, and drug development professionals, this document consolidates key quantitative data, outlines typical experimental methodologies, and presents a generalized experimental workflow.

Nonalactones are organic compounds that belong to the lactone family, which are cyclic esters. They are notably used as flavor and fragrance agents due to their characteristic scents, with γ -**nonalactone** often described as having a coconut-like aroma.^{[1][2]}

General and Chemical Properties

This section details the fundamental chemical identifiers and properties of γ -**nonalactone** and δ -**nonalactone**.

Property	γ -Nonalactone	δ -Nonalactone
Synonyms	Aldehyde C-18, Coconut Aldehyde, 4-Hydroxynonanoic acid γ -lactone[3][4][5]	5-Hydroxynonanoic acid δ -lactone, 6-butyltetrahydro-2H-pyran-2-one[6][7]
CAS Number	104-61-0[3][8]	3301-94-8[9][10]
Molecular Formula	C ₉ H ₁₆ O ₂ [3][11]	C ₉ H ₁₆ O ₂ [10][12]
Molecular Weight	156.22 g/mol [3][11]	156.22 g/mol [10][12]
Appearance	Colorless to pale yellow liquid[3][5]	Colorless to pale yellow liquid[10][12]
Odor	Coconut, creamy, sweet[1][3]	Sweet, creamy, milky, coconut-like[7]

Physical Properties

The physical properties of γ -nonalactone and δ -nonalactone are summarized below, providing essential data for handling, formulation, and storage.

Property	γ -Nonalactone	δ -Nonalactone
Melting Point	Approx. 26°C[3]	-26°C[6][13]
Boiling Point	121-122°C at 6 mmHg[1][8], 281°C at 760 mmHg[3]	115-116°C at 2 mmHg[9][14], 250°C at 760 mmHg[14]
Density	0.958-0.976 g/cm ³ at 25°C[1] [4][15]	0.893-0.999 g/mL at 25°C[9] [12]
Refractive Index	1.446-1.450 at 20°C[4][16]	1.452-1.458 at 20°C[12][14]
Flash Point	>110°C (>230°F)[3][5]	110°C (230°F)[10]
Vapor Pressure	0.002 hPa at 20°C[3]	0.018 mmHg at 25°C[14]

Solubility Data

The solubility of **nonalactones** is a critical parameter for their application in various formulations.

Solvent	γ -Nonalactone Solubility	δ -Nonalactone Solubility
Water	Slightly soluble/insoluble[3][17]	Very slightly soluble[14]
Alcohol (Ethanol)	Soluble[3][17]	Soluble[12]
Oils (Fixed Oils)	Soluble[3][17]	Data not available
Propylene Glycol	Soluble[4][17]	Data not available
Glycerol	Practically insoluble[17]	Data not available

Experimental Protocols

While specific, detailed experimental protocols from individual studies are not provided in the initial search results, this section outlines the standard methodologies used to determine the key physical properties listed above.

4.1. Determination of Purity (Gas-Liquid Chromatography - GLC)

- **Principle:** This method separates volatile compounds in a mixture. A sample is vaporized and injected into the head of a chromatographic column. The separation is based on the differential partitioning of the components between a stationary phase and a mobile gas phase.
- **Apparatus:** Gas chromatograph equipped with a flame ionization detector (FID) and a suitable capillary column (e.g., DB-5 or equivalent).
- **Methodology:**
 - **Sample Preparation:** A dilute solution of **nonalactone** is prepared in a suitable solvent (e.g., ethanol).
 - **Injection:** A small volume (typically 1 μ L) of the prepared sample is injected into the gas chromatograph.

- Chromatographic Conditions: The oven temperature is programmed to increase over time to ensure the separation of all components. The injector and detector temperatures are maintained at a high constant temperature.
- Data Analysis: The area of the **nonalactone** peak is compared to the total area of all peaks to determine its purity as a percentage.

4.2. Determination of Boiling Point

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.
- Apparatus: A distillation apparatus or a specialized boiling point apparatus (e.g., Sivolobov's method for small quantities).
- Methodology (Distillation Method):
 - The **nonalactone** sample is placed in a distillation flask.
 - The flask is heated, and the temperature is monitored with a thermometer placed at the vapor outlet.
 - The temperature at which the liquid boils and the vapor condenses and is collected is recorded as the boiling point at the given atmospheric pressure. For boiling points at reduced pressure, a vacuum pump is connected to the apparatus.

4.3. Determination of Density

- Principle: Density is the mass of a substance per unit volume.
- Apparatus: A pycnometer or a digital density meter.
- Methodology (Pycnometer Method):
 - The empty pycnometer is weighed.
 - It is then filled with the **nonalactone** sample, and the temperature is allowed to equilibrate to the specified temperature (e.g., 25°C).

- The filled pycnometer is weighed again.
- The density is calculated by dividing the mass of the sample by the volume of the pycnometer.

4.4. Determination of Refractive Index

- Principle: The refractive index is a dimensionless number that describes how fast light travels through a material.
- Apparatus: A refractometer (e.g., an Abbe refractometer).
- Methodology:
 - A few drops of the **nonalactone** sample are placed on the prism of the refractometer.
 - The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
 - The refractive index is read from the scale, with the temperature being controlled and recorded.

Visualizations

5.1. Experimental Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the determination of the physical properties of a chemical substance like **nonalactone**.



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Generalized workflow for physical property determination.

Safety and Handling

- Handling: Use in a well-ventilated area.[18] Avoid contact with skin and eyes.[19] Personal protective equipment such as safety glasses and gloves should be worn.[19][20]
- Storage: Store in a cool, well-ventilated place in a tightly closed container, protected from light and heat.[3][18]
- Stability: Stable under recommended storage conditions.[3] Incompatible with strong oxidizing agents and strong bases.[20]

This guide provides a foundational understanding of the chemical and physical properties of γ - and δ -**nonalactone** for scientific and research applications. For more detailed information, consulting the cited sources is recommended.

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